

Application Notes and Protocols for MK-410

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Compound of Interest

Compound Name: MK 410

Cat. No.: B1676619

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Introduction

MK-410 is a research compound identified as an analog of indomethacin, a well-known nonsteroidal anti-inflammatory drug (NSAID). With the CAS number 40738-05-4 and a molecular formula of $C_{21}H_{23}NO_3S$, MK-410 is investigated for its anti-inflammatory properties. These application notes provide detailed protocols for the preparation of a stock solution of MK-410, along with information on its mechanism of action, stability, and storage.

Physicochemical and Biological Properties

A comprehensive understanding of the physicochemical and biological properties of MK-410 is essential for its effective use in research. The following table summarizes key information for this compound.

Property	Value	Source
CAS Number	40738-05-4	[1]
Molecular Formula	C ₂₁ H ₂₃ NO ₃ S	[1]
Molecular Weight	369.48 g/mol	Calculated
IUPAC Name	2-(1-(4-(methylthio)benzoyl)-5-methoxy-2-methyl-1H-indol-3-yl)acetic acid	Inferred from analog structure
Biological Activity	Anti-inflammatory agent; Indomethacin analog	
Mechanism of Action	Likely Cyclooxygenase (COX) inhibitor	Inferred from analog activity

Preparation of MK-410 Stock Solution

Accurate preparation of a stock solution is the first critical step for in vitro and in vivo experiments. The following protocol outlines the recommended procedure for dissolving MK-410.

Materials

- MK-410 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- 100% Ethanol (200 proof), anhydrous
- Sterile, polypropylene conical tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Recommended Solvents and Solubility

While specific quantitative solubility data for MK-410 is not widely published, based on the properties of its parent compound, indomethacin, and other analogs, the following solvents are recommended. It is crucial to perform a small-scale solubility test before preparing a large volume of stock solution.

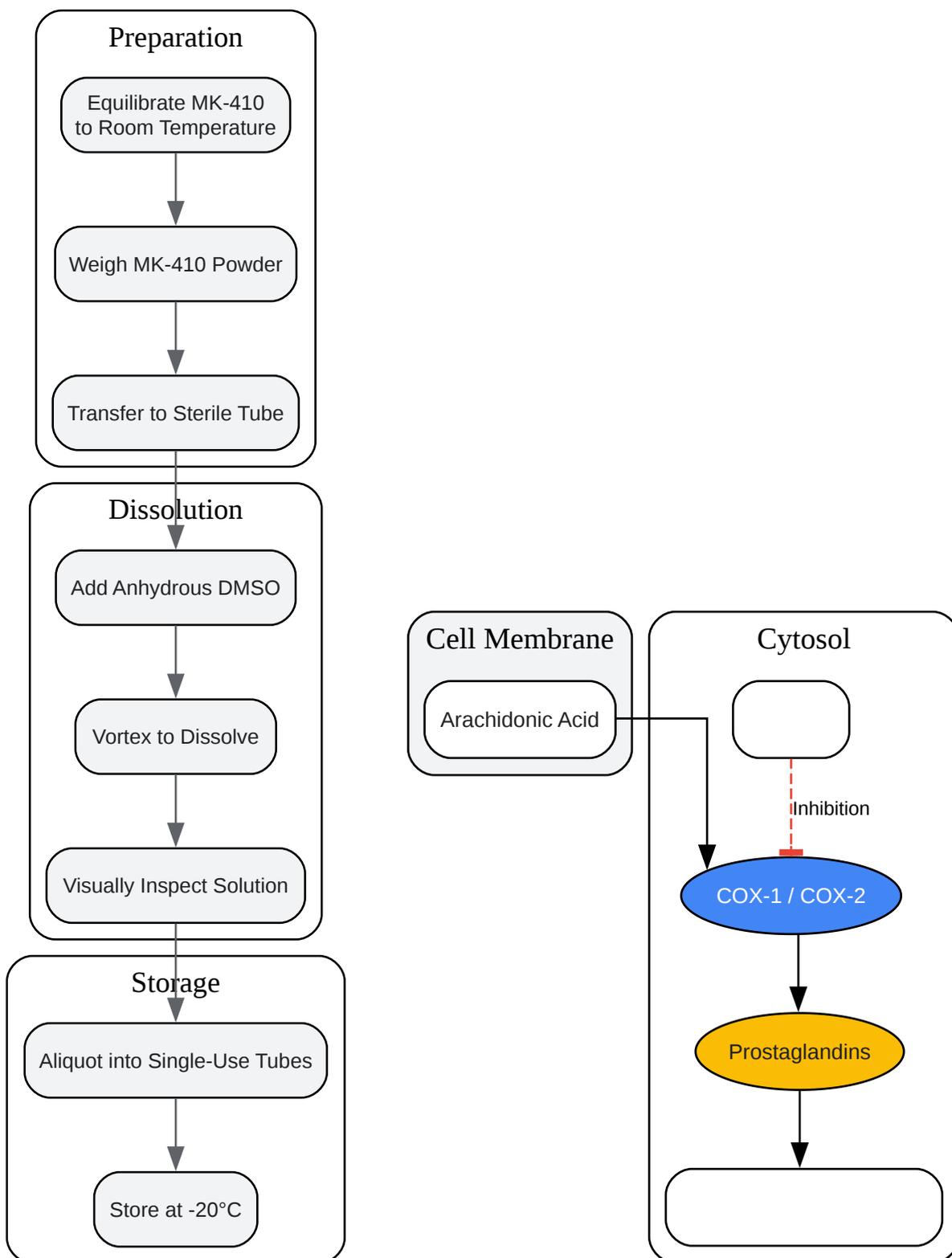
Solvent	Anticipated Solubility	Notes
DMSO	High	Recommended as the primary solvent for creating high-concentration stock solutions.
Ethanol	Moderate	Can be used as a co-solvent or for applications where DMSO is not suitable.
Aqueous Buffers (e.g., PBS)	Low	MK-410 is expected to have poor solubility in aqueous solutions. Direct dissolution in aqueous buffers is not recommended.

Step-by-Step Protocol for a 10 mM DMSO Stock Solution

- **Equilibrate MK-410 to Room Temperature:** Before opening, allow the vial of MK-410 powder to equilibrate to room temperature for at least 20 minutes. This prevents the condensation of moisture onto the compound.
- **Weigh the Compound:** On a calibrated analytical balance, carefully weigh the desired amount of MK-410 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.695 mg of MK-410.
- **Transfer to a Sterile Tube:** Transfer the weighed powder into a sterile polypropylene conical tube of an appropriate size.
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.

- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

Experimental Workflow for Stock Solution Preparation



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References

- 1. echemi.com [echemi.com]
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